

solubility of 1,4-dithiane-2,5-diol in common organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dithiane diol

Cat. No.: B096902

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An In-Depth Technical Guide on the Solubility of 1,4-Dithiane-2,5-diol

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Dithiane-2,5-diol (CAS No. 40018-26-6) is a versatile heterocyclic compound recognized as the stable, cyclic dimer of α -mercaptoacetaldehyde.^[1] Its unique structure, featuring a six-membered ring with two sulfur atoms and two hydroxyl groups, makes it a valuable synthon in organic synthesis, particularly for constructing sulfur-containing heterocycles.^[1] Its application in the synthesis of pharmaceuticals, such as the antiviral drug Lamivudine, highlights its importance in the drug development pipeline.^[1] Understanding the solubility of this compound in various solvents is critical for its application in synthesis, purification, and formulation. This guide provides a comprehensive overview of the available solubility data for 1,4-dithiane-2,5-diol in water and common organic solvents, detailed experimental protocols for solubility determination, and a logical workflow for these procedures.

Physicochemical Properties

A brief summary of the key physicochemical properties of 1,4-dithiane-2,5-diol is presented below:

Property	Value
IUPAC Name	1,4-dithiane-2,5-diol
Synonyms	2,5-Dihydroxy-1,4-dithiane, Mercaptoacetaldehyde dimer
CAS Number	40018-26-6
Molecular Formula	C ₄ H ₈ O ₂ S ₂
Molecular Weight	152.24 g/mol
Appearance	White to pale yellow crystalline powder/solid[1] [2]
Melting Point	130 °C (with decomposition)[1][3][4]

Solubility Data

The solubility of 1,4-dithiane-2,5-diol is influenced by the two polar hydroxyl groups, which allow for hydrogen bonding, and the dithiane ring. The following tables summarize the available quantitative and qualitative solubility data.

Quantitative Solubility Data

Quantitative solubility data for 1,4-dithiane-2,5-diol is primarily available for water. There is some variation in the reported values, which may be attributed to different experimental methods or the use of estimations. The most reliable data appears to be from a study following OECD Test Guideline 105.

Solvent	Temperature	Solubility	Method	Reference(s)
Water	20 °C	5.17 g/L	OECD Test Guideline 105	[5]
Water	20 °C	3.9 g/L (0.39%)	-	[3][6][7]
Water	25 °C	~930 g/L	Estimated	[2]
Water	-	79.1 g/L	Predicted (ALOGPS)	[8]

Qualitative Solubility Data

For organic solvents, the available information is largely qualitative. The compound's polar nature suggests higher solubility in polar solvents.

Solvent/Solvent Class	Solubility	Notes	Reference(s)
Alcohol	Soluble	General term, includes solvents like ethanol and methanol.	[2] [9]
Polar Organic Solvents	Moderately Soluble / Soluble	Consistent with the presence of two hydroxyl groups.	[1] [6]
Ethanol	Soluble (at least when heated)	Used as a reaction solvent at 80°C.	[10]
Chloroform (CHCl ₃)	Potentially Soluble	Copolymers made from the diol are soluble in CHCl ₃ .	[11] [12]
Dimethylformamide (DMF)	Potentially Soluble	Copolymers made from the diol are soluble in DMF.	[12]
Tetrahydrofuran (THF)	Potentially Soluble	Copolymers made from the diol are soluble in THF.	[12]
Acetone	Potentially Partially Soluble	Copolymers made from the diol are partially soluble in acetone.	[11]

Experimental Protocol for Solubility Determination

The following is a generalized, detailed methodology for determining the solubility of a solid compound like 1,4-dithiane-2,5-diol in an organic solvent. This protocol is a synthesis of standard laboratory procedures.[\[13\]](#)[\[14\]](#)

Objective

To quantitatively determine the solubility of 1,4-dithiane-2,5-diol in a specific organic solvent at a controlled temperature.

Materials and Equipment

- 1,4-Dithiane-2,5-diol (high purity)
- Selected organic solvent(s) (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Vials or test tubes with secure caps
- Thermostatic shaker bath or magnetic stirrer with hotplate
- Calibrated thermometer or temperature probe
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Filtration apparatus (if required)
- Oven for drying

Procedure: Isothermal Equilibrium Method

- Preparation: Add an excess amount of 1,4-dithiane-2,5-diol to a series of vials. The excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Accurately add a known volume or mass of the desired organic solvent to each vial.
- Equilibration:
 - Securely cap the vials and place them in a thermostatic shaker bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).

- Allow the mixtures to shake/stir for a sufficient period to reach equilibrium. This can range from several hours to over 24 hours. A preliminary kinetics study can determine the optimal equilibration time.
- Phase Separation:
 - Once equilibrium is reached, stop the agitation and allow the vials to rest in the thermostatic bath for several hours to allow the excess solid to settle.
 - This step is critical to avoid contamination of the liquid phase with undissolved solid.
- Sample Collection:
 - Carefully withdraw a known volume of the clear, supernatant (saturated solution) using a pre-warmed pipette or syringe to prevent premature crystallization upon cooling.
 - Immediately filter the sample through a syringe filter (also pre-warmed to the experimental temperature if possible) into a pre-weighed vial.
- Solvent Evaporation and Mass Determination:
 - Accurately weigh the vial containing the filtered saturated solution.
 - Carefully evaporate the solvent from the vial under reduced pressure or in a fume hood. An oven set to a moderate temperature (e.g., 50-60 °C) can be used to ensure all solvent is removed, provided the compound is thermally stable at that temperature.
 - Once the dissolved solid is completely dry, reweigh the vial. The difference in mass corresponds to the mass of 1,4-dithiane-2,5-diol that was dissolved in the collected volume of solvent.
- Calculation of Solubility:
 - Calculate the solubility using the determined mass of the dissolved solid and the volume of the solvent. The results are typically expressed in g/L, mg/mL, or mol/L.

$$\text{Solubility (g/L)} = (\text{Mass of dissolved solid in g}) / (\text{Volume of solvent sample in L})$$

Safety Precautions

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for 1,4-dithiane-2,5-diol and the specific solvents being used before starting any experimental work.^[5]

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining solubility can be visualized using the following diagram.

Caption: Workflow for determining the solubility of 1,4-dithiane-2,5-diol.

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- To cite this document: BenchChem. [solubility of 1,4-dithiane-2,5-diol in common organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b096902#solubility-of-1-4-dithiane-2-5-diol-in-common-organic-solvents]

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